

2-Nitrophenyl Octyl Ether (CAS: 37682-29-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Nitrophenyl octyl ether

Cat. No.: B1199154

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **2-Nitrophenyl octyl ether** (NPOE), a versatile organic compound with the CAS number 37682-29-4. This document consolidates essential physicochemical data, safety information, and detailed experimental protocols for its synthesis and key applications. Particular emphasis is placed on its role as a plasticizer in polymeric inclusion membranes (PIMs) for ion transport and in the fabrication of ion-selective electrodes. This guide is intended to be a valuable resource for researchers and professionals in chemistry, materials science, and analytical sciences.

Introduction

2-Nitrophenyl octyl ether, also known as 1-nitro-2-(octyloxy)benzene, is a clear, yellow liquid organic compound.^[1] It is principally recognized for its utility as a plasticizer and a charge-transferring liquid in electrochemical devices.^{[1][2]} Its low water solubility and high molar volume, coupled with a relative permittivity of 24.2, make it a suitable medium for various electrochemical applications.^{[1][3]} The molecular structure of NPOE, featuring a nitro group and an octyl ether chain attached to a benzene ring, imparts unique properties that are leveraged in diverse scientific and industrial fields.^{[4][5]}

Physicochemical Properties

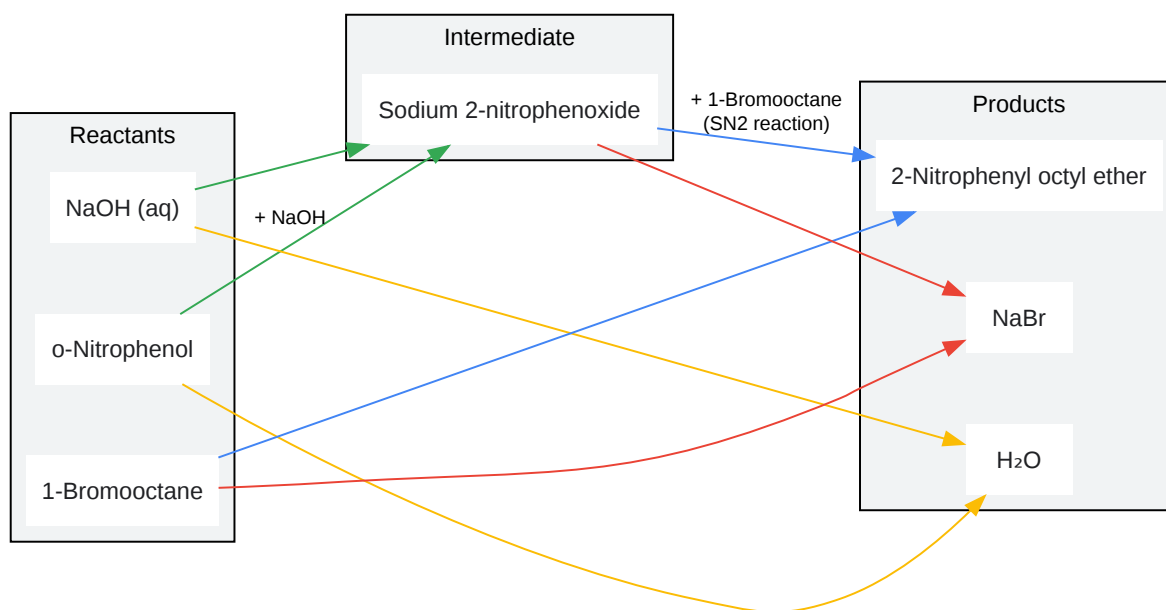
A summary of the key physicochemical properties of **2-Nitrophenyl octyl ether** is presented in Table 1. This data is crucial for its handling, storage, and application in experimental designs.

Property	Value	References
Molecular Formula	C ₁₄ H ₂₁ NO ₃	[5][6][7]
Molecular Weight	251.32 g/mol	[6][7][8]
Appearance	Clear yellow liquid	[1][9]
Boiling Point	197-198 °C at 11 mmHg	[1][8][10]
Density	1.04 g/mL at 25 °C	[1][8][10]
Refractive Index (n _{20/D})	1.508	[1][8][10]
Flash Point	113 °C (235.4 °F) - closed cup	[8][10]
Water Solubility	Low	[1][3]
Relative Permittivity	24.2	[1][3]

Synthesis of 2-Nitrophenyl Octyl Ether

The primary method for the synthesis of **2-Nitrophenyl octyl ether** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, 2-nitrophenoxide reacts with an octyl halide.

General Reaction Scheme



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Caption: Williamson ether synthesis of **2-Nitrophenyl octyl ether**.

Experimental Protocol: Williamson Ether Synthesis

This protocol is a representative procedure based on the principles of the Williamson ether synthesis.

Materials:

- o-Nitrophenol
- Sodium hydroxide (NaOH)
- 1-Bromooctane
- Dimethylformamide (DMF) or Acetone (as solvent)

- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Deionized water
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Standard glassware for extraction and filtration
- Rotary evaporator

Procedure:

- Preparation of the Alkoxide: In a dry round-bottom flask, dissolve o-nitrophenol in a suitable solvent such as DMF or acetone.
- Add an equimolar amount of powdered sodium hydroxide to the solution.
- Stir the mixture at room temperature until the formation of the sodium 2-nitrophenoxide is complete. The color of the solution will likely change.
- Addition of the Alkyl Halide: To the flask containing the sodium 2-nitrophenoxide, add a slight excess (1.1 equivalents) of 1-bromooctane.
- Reaction: Attach a reflux condenser and heat the reaction mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing deionized water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).

- Combine the organic extracts and wash with a saturated sodium bicarbonate solution, followed by deionized water.
- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to yield pure **2-Nitrophenyl octyl ether**.

Applications in Polymeric Inclusion Membranes (PIMs)

A significant application of NPOE is as a plasticizer in the fabrication of polymeric inclusion membranes (PIMs).^{[1][2][3]} These membranes are used for the selective transport and separation of ions. NPOE enhances the flexibility of the polymer matrix and facilitates the mobility of the ion carrier within the membrane.

Experimental Protocol: Preparation of a PIM for Ion Transport

This protocol describes the preparation of a PIM containing NPOE for the transport of a target ion.

Materials:

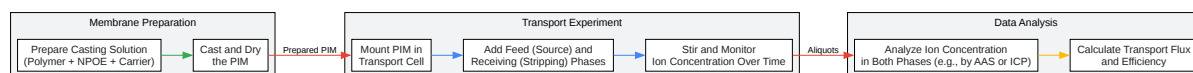
- Cellulose triacetate (CTA) or Poly(vinyl chloride) (PVC) as the base polymer
- **2-Nitrophenyl octyl ether** (NPOE) as the plasticizer
- An appropriate ion carrier (e.g., a calixarene or a commercial extractant like Aliquat 336, depending on the target ion)
- Dichloromethane or Tetrahydrofuran (THF) as the solvent
- A flat glass plate for casting the membrane
- A casting ring or frame

Procedure:

- Preparation of the Casting Solution: Dissolve a specific amount of the base polymer (e.g., CTA) in the chosen solvent (e.g., dichloromethane) in a beaker with gentle stirring.
- Add the desired amount of NPOE (as a percentage of the polymer weight) to the solution and continue stirring until it is fully dissolved.
- Add the ion carrier to the solution and stir until a homogenous casting solution is obtained.
- Casting the Membrane: Place a clean, dry glass plate on a level surface.
- Place the casting ring or frame onto the glass plate.
- Carefully pour the casting solution into the ring, ensuring it spreads evenly.
- Cover the setup with a watch glass or a similar object to allow for slow evaporation of the solvent. This prevents the formation of defects in the membrane.
- Drying: Leave the membrane to dry at room temperature for at least 24 hours to ensure complete evaporation of the solvent.
- Membrane Removal: Carefully peel the transparent, flexible membrane from the glass plate.
- The prepared PIM is now ready for use in ion transport experiments.

Experimental Workflow for Ion Transport Studies

The following diagram illustrates a typical experimental setup for evaluating the performance of a PIM in ion transport.



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Caption: Workflow for a typical ion transport experiment using a PIM.

Safety and Handling

2-Nitrophenyl octyl ether requires careful handling in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) before use.[\[11\]](#)

- General Handling: Use with adequate ventilation and avoid breathing vapors.[\[11\]](#) Ground and bond containers when transferring the material.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[\[11\]](#)
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated area, away from sources of ignition.[\[11\]](#)
- Hazards: May cause eye and skin irritation.[\[11\]](#) Ingestion and inhalation may be harmful.[\[11\]](#) [\[12\]](#) It is considered very toxic to aquatic organisms with long-lasting effects.[\[12\]](#)

Conclusion

2-Nitrophenyl octyl ether is a valuable compound with well-established applications, particularly as a plasticizer in the formulation of polymeric membranes for ion separation and in electrochemical sensors. Its synthesis via the Williamson ether synthesis is a standard and reliable method. The experimental protocols and data presented in this guide provide a solid foundation for researchers and professionals working with this compound. As with all chemicals, proper safety precautions are paramount during its handling and use. Further research may explore novel applications of NPOE in other areas of materials science and analytical chemistry.

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